

# Application Notes and Protocols for Azocyclotin in Spider Mite Control Studies

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## Compound of Interest

Compound Name: Azocyclotin

Cat. No.: B141819

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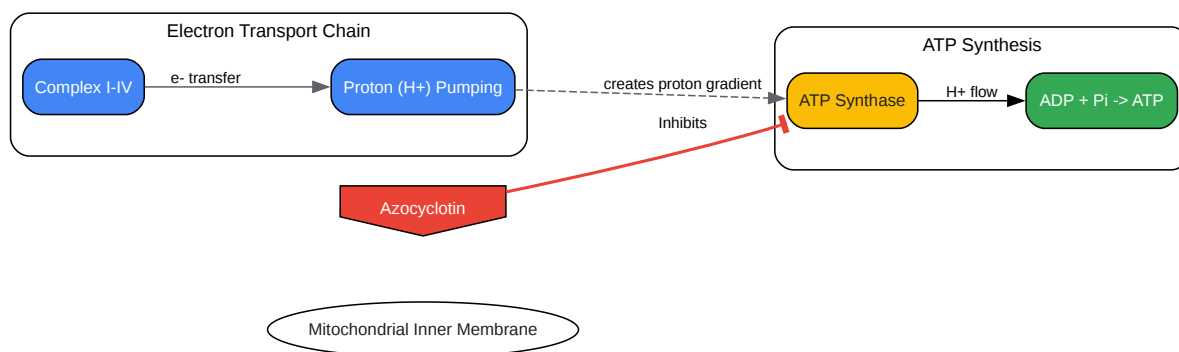
For Researchers, Scientists, and Drug Development Professionals

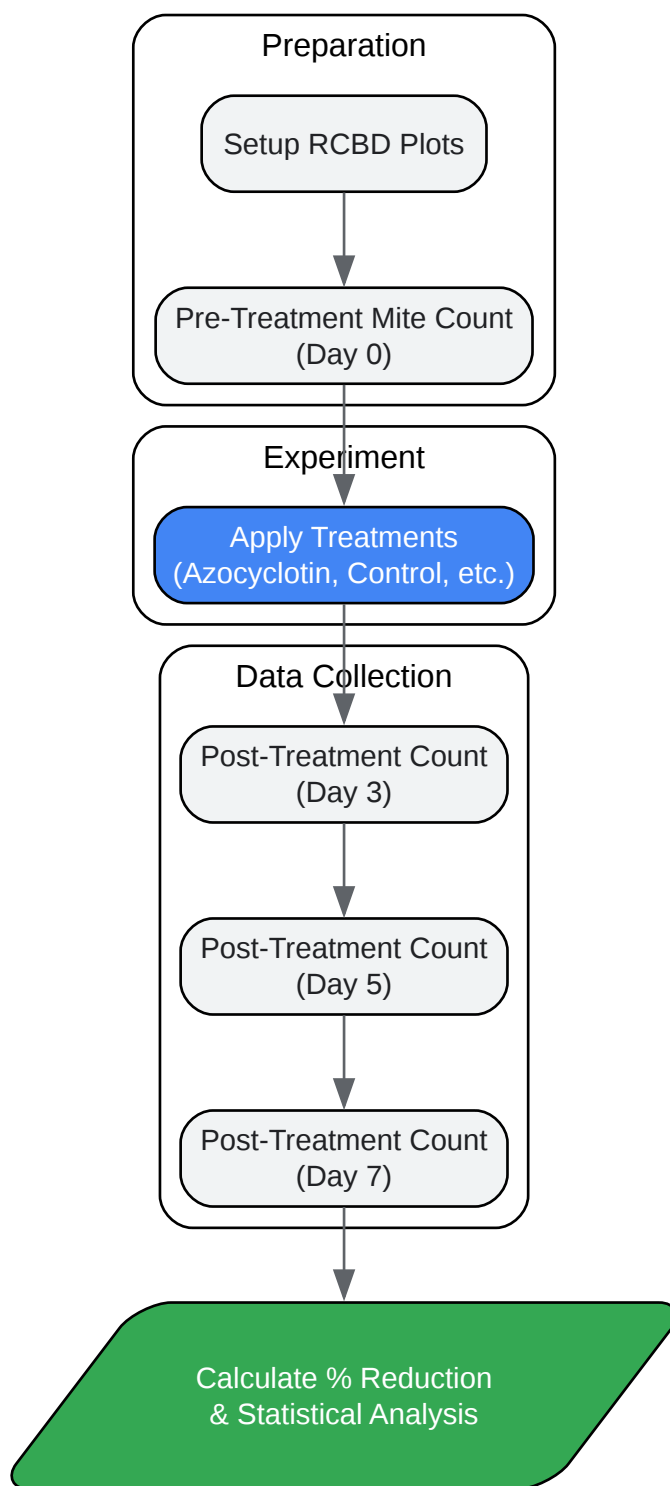
These application notes provide a comprehensive overview of **Azocyclotin**, an organotin acaricide, for the control of spider mites (*Tetranychus* species). The information compiled includes its mode of action, application guidelines, quantitative efficacy data from a comparative study, and detailed experimental protocols for field and laboratory evaluation.

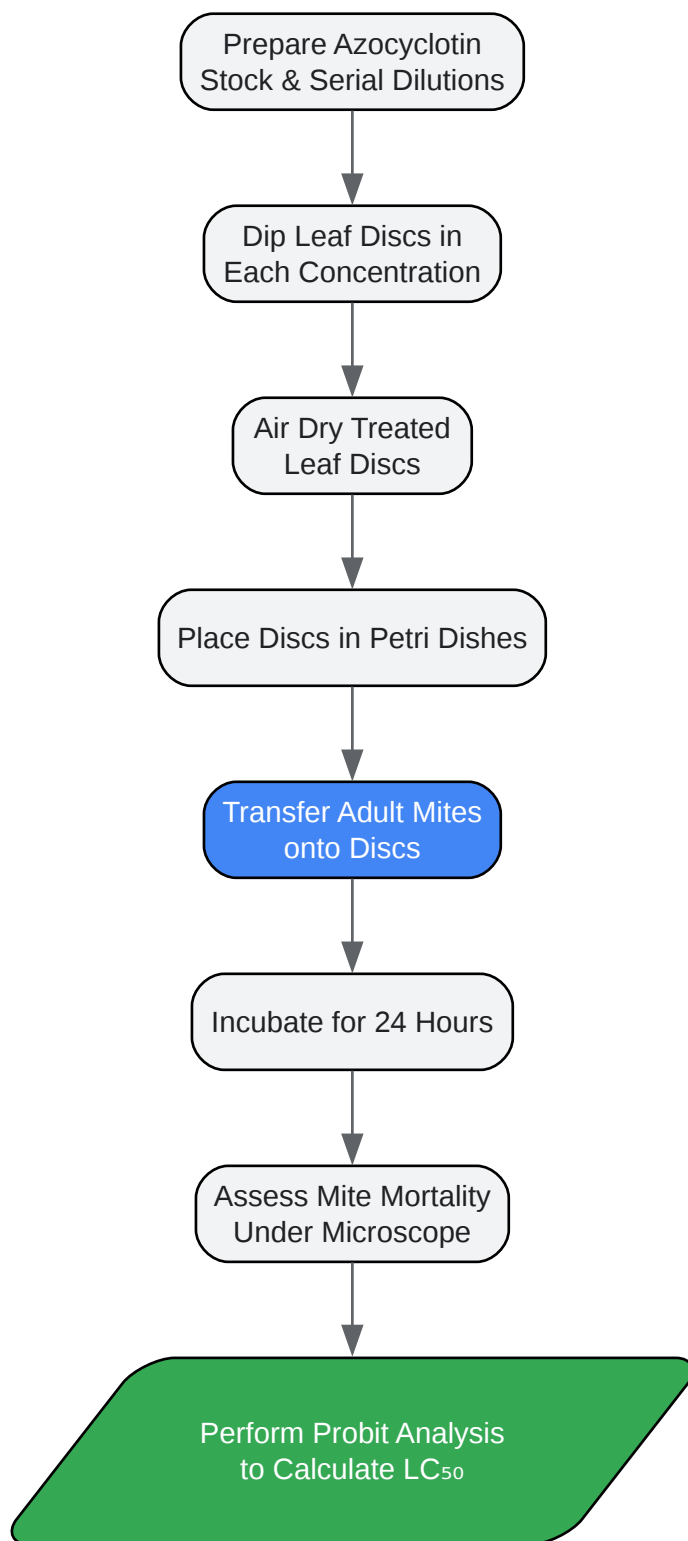
## Product Information and Mode of Action

**Azocyclotin** is a non-systemic, contact acaricide effective against all motile stages (nymphs and adults) of spider mites and has ovicidal action on summer eggs.<sup>[1][2]</sup> It is formulated typically as a Wettable Powder (WP), such as **Azocyclotin** 25% WP.<sup>[1][3]</sup>

**Mechanism of Action:** The primary mode of action for **Azocyclotin** is the disruption of cellular respiration. It specifically inhibits mitochondrial ATP synthase, a critical enzyme complex in the final stage of oxidative phosphorylation.<sup>[1][4]</sup> This inhibition prevents the synthesis of ATP, the main energy currency of the cell, leading to energy depletion, paralysis, and eventual death of the mite.<sup>[1]</sup>







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